

# haloxyfop consumer risk assessment validation

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## Compound Focus: Haloxyfop

CAS No.: 69806-34-4

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## Toxicity Profile of Haloxyfop-P-methyl

The following table consolidates experimental data on the effects of **haloxyfop**-P-methyl on various non-target organisms.

Organism/System	Key Toxicity Findings	Experimental Concentrations/Doses	Citation
Crustacean ( <i>Chironomus dehaani</i> )	Immunotoxicity, glucose metabolism disruption, oxidative stress; activated Nrf2/ARE antioxidant pathway.	0.075, 0.15, 0.3, 0.6, 1.2 mg/L (21-day exposure)	[1] [2]
Plant ( <i>Allium cepa</i> )	Cytotoxicity & genotoxicity; significant root growth inhibition, DNA damage, chromosomal abnormalities.	1.19, 2.38, 4.76 mg/L (24-96 h exposure); EC50 = 2.38 mg/L	[3]
Diatom ( <i>Chaetoceros muelleri</i> )	No observed effect on growth or photosynthetic efficiency.	Up to 4570 µg/L (Highest concentration tested)	[4]

## Experimental Protocols in Toxicity Studies

Here are the detailed methodologies from the key studies cited above, which provide examples of protocols used to generate data for risk assessment.

- **Protocol for Crustacean Immunotoxicity and Metabolic Study** [1] [2]:

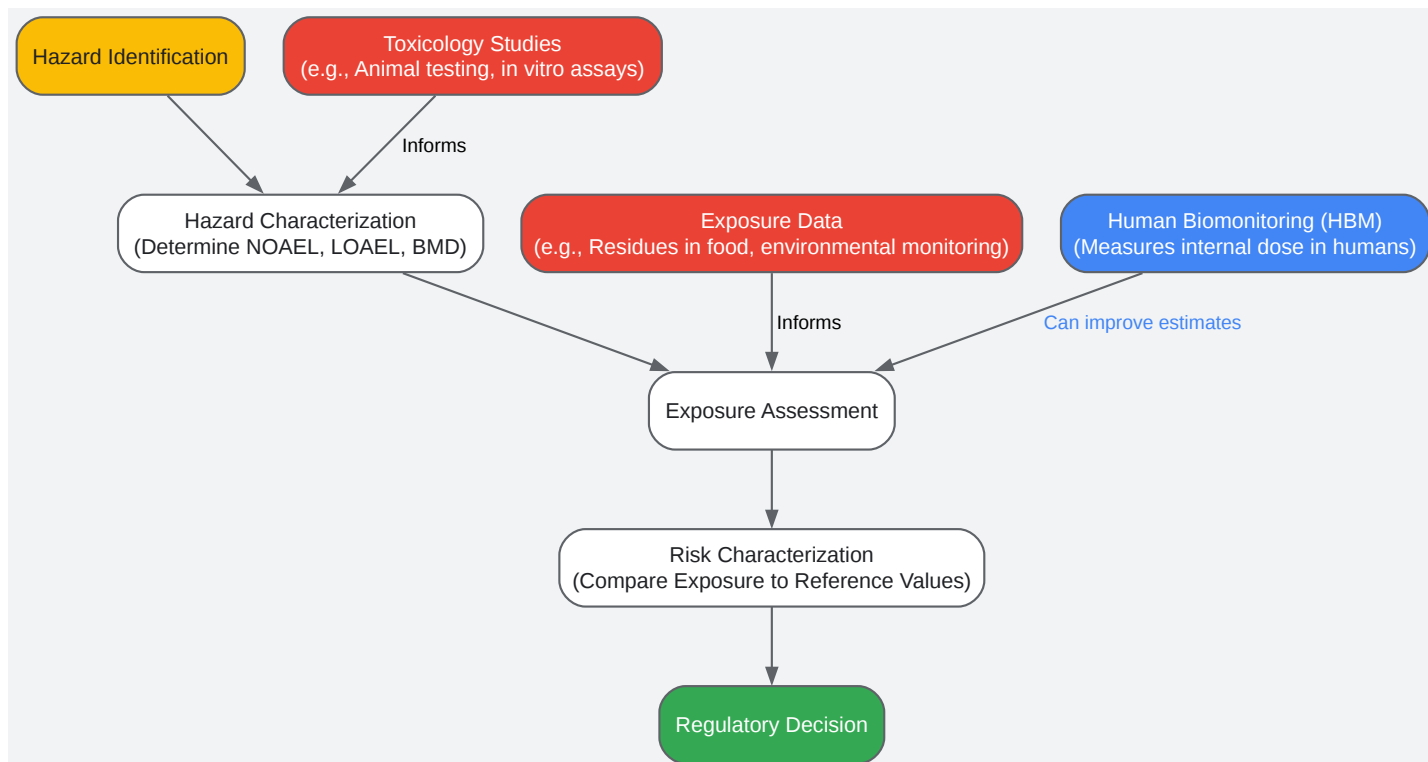
- **Test Organism:** Estuarine crabs (*Chiromantes dehaani*).
- **Acclimation:** Two weeks in controlled conditions (temperature:  $25\pm 2^\circ\text{C}$ , pH:  $7.1\pm 0.2$ ).
- **Exposure:** 21-day exposure to **haloxyfop**-P-methyl at concentrations of 0.075, 0.15, 0.3, 0.6, and 1.2 mg/L.
- **Sampling:** Haemolymph and tissues were collected at 7, 14, and 21 days.
- **Endpoint Measurements:** Biochemical assays for immune enzymes (ACP, AKP, LZM, PO), metabolic enzymes (LDH, SDH, G6PDH), and antioxidant markers (GSH, TrxR). Gene expression related to the Nrf2/ARE pathway (ERK, JNK, PKC, Nrf2) was analyzed via quantitative real-time PCR.

- **Protocol for Plant Genotoxicity Study (Allium Test)** [3]:

- **Test Organism:** Onion (*Allium cepa*) bulbs.
- **Exposure:** Bulbs were exposed to **haloxyfop**-P-methyl at 1.19, 2.38, and 4.76 mg/L for 24, 48, 72, and 96 hours. Distilled water was used as a negative control.
- **Root Growth Inhibition:** The EC50 (effective concentration for 50% root growth inhibition) was determined to be 2.38 mg/L after 96 hours.
- **Cytogenetic Analysis:** The mitotic index (MI) and chromosomal aberrations (CAs) were scored in root meristem cells stained with acetocarmine.
- **Comet Assay:** Alkaline single-cell gel electrophoresis was performed on root tip cells to quantify DNA strand breaks.

## The Risk Assessment Framework

While specific validated assessments for **haloxyfop** are not public, the process follows established regulatory principles. The following diagram illustrates the general workflow for pesticide risk assessment, highlighting where toxicological data is applied.



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The risk assessment process integrates data from various sources [5]:

- **Hazard Identification & Characterization:** Relies on standardized toxicological studies (like those summarized above) to identify harmful effects and establish reference doses (e.g., Acceptable Daily Intake - ADI) [5].
- **Exposure Assessment:** Estimates human exposure via diet, environment, and occupation. **Human Biomonitoring (HBM)** can improve this step by providing direct measurements of the chemical or its metabolites in human tissues, confirming exposure and helping to quantify the internal dose [6].
- **Risk Characterization:** The final step integrates hazard and exposure data to determine the level of risk and support regulatory decisions, such as setting Maximum Residue Limits (MRLs) in food [5].

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## References

1. Haloxyfop-P-methyl induces immunotoxicity and glucose ... [pubmed.ncbi.nlm.nih.gov]
2. Haloxyfop-P-methyl induces immunotoxicity and glucose ... [sciencedirect.com]
3. Efficacy of Haloxyfop-R-Methyl on Allium cepa [pmc.ncbi.nlm.nih.gov]
4. Toxicity of the herbicides diuron, propazine, tebuthiuron, and... [nature.com]
5. Scientific and Regulatory Perspectives on Chemical Risk ... [pmc.ncbi.nlm.nih.gov]
6. Human Biomonitoring Data in Health Risk Assessments ... [mdpi.com]

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